

A Comprehensive Technical Guide to 1-Chloro-2-(4-ethoxybenzyl)-4-iodobenzene

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Compound of Interest

Compound Name: 1-Chloro-2-(4-ethoxybenzyl)-4-iodobenzene

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This document provides an in-depth overview of **1-Chloro-2-(4-ethoxybenzyl)-4-iodobenzene**, a key intermediate in pharmaceutical and materials science research. It is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Chemical Identity and Properties

1-Chloro-2-(4-ethoxybenzyl)-4-iodobenzene is a polysubstituted aromatic compound.^[1] Its molecular structure incorporates chloro, iodo, and ethoxybenzyl groups, making it a versatile building block in organic synthesis.^{[1][2]}

Table 1: Physicochemical Properties of **1-Chloro-2-(4-ethoxybenzyl)-4-iodobenzene**

Property	Value	References
Molecular Formula	C15H14ClIO	[3][4][5]
Molecular Weight	372.63 g/mol	[3][4][6]
CAS Number	1103738-29-9	[3][4][6]
Appearance	White to light yellow crystalline powder	[2]
Melting Point	82-85°C	[2]
Solubility	Sparingly soluble in water; Soluble in ethanol, methanol, and dichloromethane.	[2]
Synonyms	4-Iodo-1-chloro-2-(4-ethoxybenzyl)benzene, 1-chloro-2-[(4-ethoxyphenyl)methyl]-4-iodobenzene	[3][4][5]

Applications in Research and Development

This compound is a crucial intermediate in the synthesis of various high-value molecules:

- **Pharmaceuticals:** It is prominently used in the synthesis of Dapagliflozin, a potent and selective sodium-glucose cotransporter 2 (SGLT2) inhibitor for the treatment of type 2 diabetes.[4][6] It also serves as a precursor for developing antitumor agents (e.g., benzimidazole-pyrimidine hybrids that inhibit tubulin polymerization), anti-inflammatory compounds, and antiviral agents, including HIV-1 integrase inhibitors.[2]
- **Materials Science:** Its unique structure is leveraged in the creation of functional materials such as liquid crystals and organic light-emitting diodes (OLEDs).[2] For instance, it is a starting material for synthesizing hole-transporting materials used in OLEDs.[2]

Synthesis and Experimental Protocols

Several synthetic routes to **1-Chloro-2-(4-ethoxybenzyl)-4-iodobenzene** have been developed. A common and well-documented method involves the reduction of a ketone precursor.

This protocol details the reductive conversion of the ketone to the target compound.^[4]^[7]

Materials:

- (2-chloro-5-iodophenyl)(4-ethoxyphenyl)methanone
- Dichloromethane (DCM)
- Acetonitrile
- Sodium borohydride (NaBH_4)
- Trimethylchlorosilane (TMSCl)
- Boron trifluoride diethyl etherate ($\text{BF}_3 \cdot \text{OEt}_2$)
- Sodium carbonate (Na_2CO_3) solution (12%)
- Toluene
- Methanol
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- Initial Reaction Setup: Under a nitrogen atmosphere, add 1.0 g of (2-chloro-5-iodophenyl)(4-ethoxyphenyl)methanone and 10.88 g of dichloromethane to a 100 mL reaction flask. Heat the mixture to 30-40 °C.^[4]^[7]
- First Reduction Step: Add 2.88 g of acetonitrile and 0.2 g of sodium borohydride. Stir the reaction at 30-40 °C for 30 minutes. Subsequently, slowly add 0.84 g of trimethylchlorosilane dropwise, maintaining the temperature for 4 hours.^[4]^[7]

- **Second Reduction Step:** Add another 0.6 g of sodium borohydride and 2.52 g of trimethylchlorosilane and continue the reaction at 30-40 °C for an additional 4 hours.[4][7]
- **Friedel-Crafts-type Reduction:** Cool the reaction mixture to 0-5 °C. Slowly add 2.2 g of boron trifluoride diethyl etherate dropwise, ensuring the temperature remains below 10 °C. Afterward, raise the temperature to 30-35 °C and maintain for 4 hours.[4][7]
- **Final Reduction and Quenching:** Cool the mixture again to 10-15 °C, add 0.6 g of sodium borohydride and 1.65 g of boron trifluoride diethyl etherate, and heat to 30-35 °C for 4 hours. After the reaction is complete, cool to 0-5 °C. Add 20 mL of dichloromethane, followed by the slow dropwise addition of 20 mL of 12% sodium carbonate solution to quench the reaction. Stir for 20 minutes.[4][7]
- **Work-up and Purification:** Separate the organic and aqueous layers. Extract the aqueous phase twice with 40 mL of dichloromethane. Combine the organic phases, wash with water, and dry over anhydrous sodium sulfate. Filter and concentrate the solution under reduced pressure to obtain a crude product.[4][7]
- **Crystallization:** Dissolve the crude product in 3 mL of toluene and heat to 60 °C. Slowly add 12 mL of methanol dropwise. Cool the solution to -10 °C and allow it to crystallize for 8 hours. Filter and dry the resulting solid to obtain the final product.[4]

Visualization of Synthetic Workflow

The following diagram illustrates the key stages of the synthesis protocol described above.



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Caption: Synthetic workflow for **1-Chloro-2-(4-ethoxybenzyl)-4-iodobenzene**.

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